

Application Notes: Total Carbohydrate Quantification using the Phenol-Sulfuric Acid Assay

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *O-Phenolsulfonic acid*

Cat. No.: B3427649

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Introduction

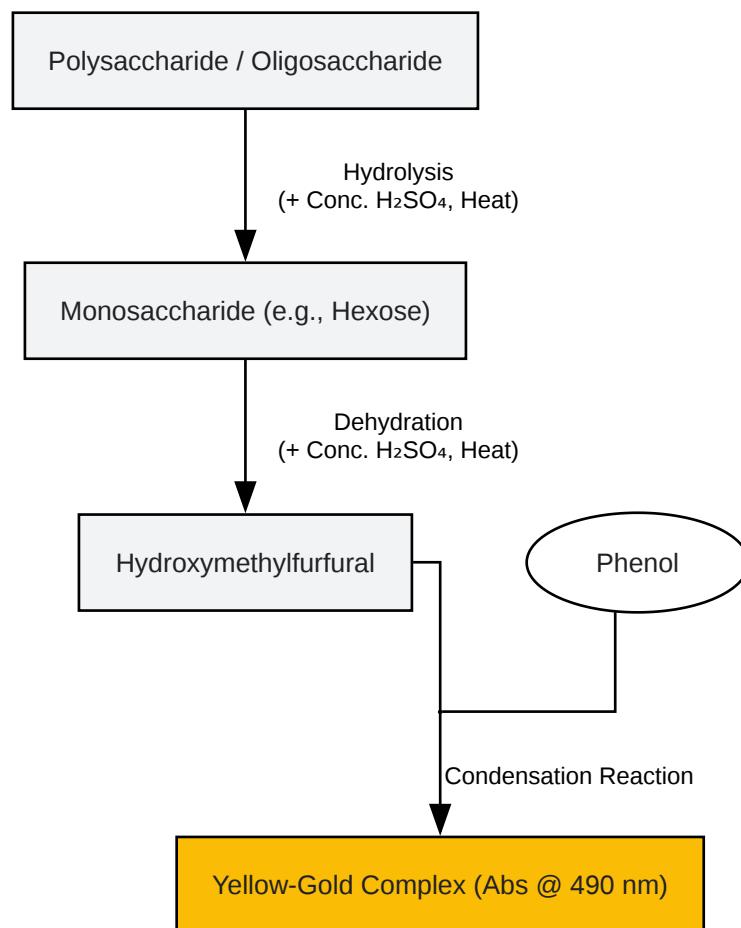
The phenol-sulfuric acid method is a robust, sensitive, and straightforward colorimetric assay for the quantitative determination of total carbohydrates. First described by DuBois et al. in 1956, it has become a staple in various scientific fields for its reliability. The method is based on the principle that concentrated sulfuric acid hydrolyzes complex carbohydrates (such as polysaccharides and oligosaccharides) into their constituent monosaccharides.^[1] These monosaccharides are then dehydrated to form furfural (from pentoses) or hydroxymethylfurfural (from hexoses).^{[1][2]} These furfural derivatives subsequently react with phenol to produce a stable yellow-gold colored complex, the intensity of which is proportional to the amount of carbohydrate present in the sample.^{[1][3]} The absorbance of this colored product is measured spectrophotometrically, typically at 490 nm for hexoses.^{[1][4]}

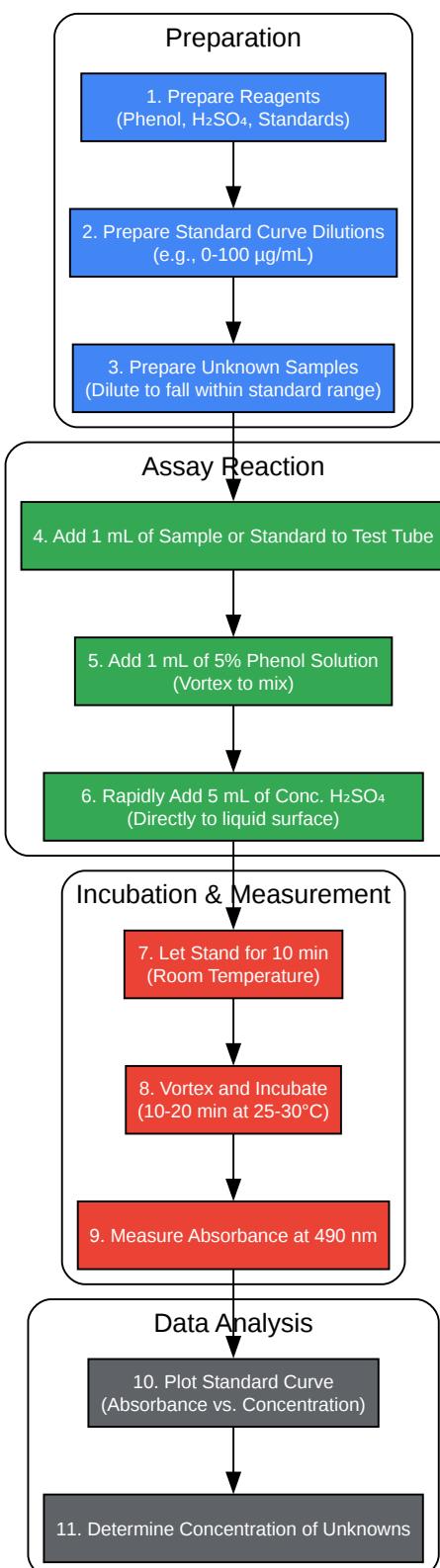
Principle of the Reaction

The chemical basis of the assay involves two primary steps that occur in a rapid, one-pot reaction.

- Hydrolysis and Dehydration: Concentrated sulfuric acid serves as both a hydrolyzing and a dehydrating agent. The acid first breaks the glycosidic bonds of larger carbohydrates to yield monosaccharides. The strong exothermic reaction with water provides the heat necessary for the subsequent dehydration of these simple sugars into furfural derivatives.^[2]

- Color Formation: The furfural or hydroxymethylfurfural then condenses with phenol to form a colored product. The exact structure of the final chromogen is complex, but its formation is consistent and allows for quantitative measurement.



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- To cite this document: BenchChem. [Application Notes: Total Carbohydrate Quantification using the Phenol-Sulfuric Acid Assay]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3427649#method-for-total-carbohydrate-quantification-using-the-phenol-sulfuric-acid-assay>]

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